Preparing TCN-213 Stock Solutions in DMSO: An Application Note and Protocol

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Compound of Interest		
Compound Name:	Tcn 213	
Cat. No.:	B15619287	Get Quote

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of TCN-213, a selective antagonist of GluN1/GluN2A-containing N-methyl-D-aspartate (NMDA) receptors, using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol is critical for ensuring the stability, and consistent performance of TCN-213 in various in-vitro and in-vivo experimental settings. This guide includes information on the physicochemical properties of TCN-213, a step-by-step protocol for stock solution preparation, recommended storage conditions, and a summary of its mechanism of action.

Introduction

TCN-213 is a potent and selective pharmacological tool for investigating the physiological and pathological roles of GluN2A-containing NMDA receptors.[1] These receptors are critical for synaptic plasticity, learning, and memory, and their dysfunction has been implicated in a range of neurological disorders. Accurate and reproducible experimental results are contingent upon the correct preparation and storage of TCN-213 stock solutions. DMSO is a common solvent for dissolving hydrophobic small molecules like TCN-213 for biological experiments.[2] However, improper handling can lead to compound precipitation, degradation, or cellular toxicity induced by the solvent. These application notes and protocols are designed to provide researchers with a reliable method for preparing TCN-213 stock solutions to ensure experimental success.

Physicochemical Properties and Solubility

A thorough understanding of the physicochemical properties of TCN-213 is essential for accurate stock solution preparation.

Property	Value	Source
Molecular Weight	376.54 g/mol	[3]
Formula	C18H24N4OS2	[3]
Appearance	White to off-white solid	Generic
Purity	>98% (recommended)	[3]
Solubility in DMSO	30 mg/mL (79.67 mM)	[4]

Recommended Materials and Equipment

- TCN-213 powder

- Anhydrous or molecular sieves-treated Dimethyl Sulfoxide (DMSO), cell culture grade

- Calibrated analytical balance

- Sterile, RNase/DNase-free polypropylene microcentrifuge tubes (1.5 mL or 2 mL)

- Sterile, RNase/DNase-free polypropylene tubes for aliquots

- Pipettes and sterile, filtered pipette tips

- Vortex mixer

- Sonicator (optional, but recommended)[4]

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Experimental Protocol: Preparation of a 10 mM TCN-213 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of TCN-213 in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various assays.

1. Calculation of Mass:

To prepare a 10 mM stock solution, calculate the mass of TCN-213 required using the following formula:

Mass (mg) = Desired Concentration (mM) x Volume (mL) x Molecular Weight (g/mol) / 1000

For example, to prepare 1 mL of a 10 mM stock solution:

Mass (mg) = 10 mM x 1 mL x 376.54 g/mol / 1000 = 3.7654 mg

2. Weighing TCN-213:

- Before opening the vial of TCN-213 powder, centrifuge it briefly to ensure all the powder is at the bottom.

- On a calibrated analytical balance, carefully weigh out the calculated mass of TCN-213 into a sterile microcentrifuge tube.

3. Dissolving in DMSO:

- Add the desired volume of DMSO to the microcentrifuge tube containing the TCN-213 powder. For the example above, add 1 mL of DMSO.

- Close the tube tightly and vortex for 1-2 minutes until the compound is completely dissolved. Visual inspection should confirm the absence of any solid particles.

- For compounds that are difficult to dissolve, sonication for 5-10 minutes in a water bath sonicator is recommended to ensure complete dissolution.[4]

4. Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles, which can degrade the compound, it is crucial to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile

polypropylene tubes.

- Label each aliquot clearly with the compound name (TCN-213), concentration (10 mM), solvent (DMSO), and date of preparation.

- Store the aliquots at -20°C for long-term storage. When stored properly, the stock solution is stable for at least two years.

Quality Control

- Visual Inspection: Always visually inspect the stock solution for any signs of precipitation before use. If precipitate is observed, gently warm the tube to 37°C and vortex to redissolve.

- Final DMSO Concentration in Assays: The final concentration of DMSO in your experimental system (e.g., cell culture media) should be kept as low as possible, typically below 0.1% to 0.5%, as higher concentrations can be toxic to cells. Always include a vehicle control (DMSO at the same final concentration) in your experiments to account for any solvent effects.

Application Notes: Working Concentrations and Mechanism of Action

Working Concentrations:

The optimal working concentration of TCN-213 will vary depending on the specific application and experimental system. The IC50 for TCN-213 at GluN1/GluN2A NMDA receptors is in the micromolar range (0.55-40 µM).[4] It is recommended to perform a dose-response curve to determine the optimal concentration for your specific assay.

Application	Typical Working Concentration Range
In-vitro cell-based assays (e.g., neuroprotection)	1 - 10 µM
Electrophysiology (e.g., patch-clamp)	0.5 - 20 µM

Mechanism of Action:

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TCN-213 is a selective antagonist of NMDA receptors containing the GluN2A subunit. NMDA receptors are ionotropic glutamate receptors that, upon activation by glutamate and a co-agonist (glycine or D-serine), allow the influx of Ca2+ ions into the neuron. This calcium influx is a critical trigger for a variety of downstream signaling cascades. By selectively blocking GluN1/GluN2A receptors, TCN-213 inhibits this calcium influx and the subsequent activation of downstream pathways, such as the CaMKII/CREB pathway, which are involved in synaptic plasticity and neuronal survival.
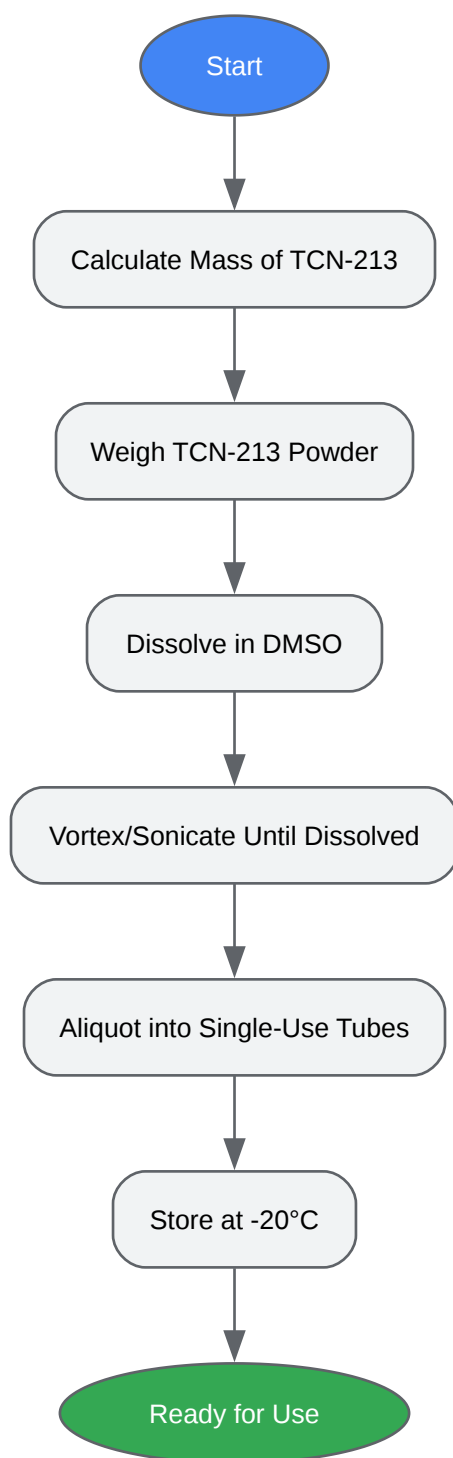
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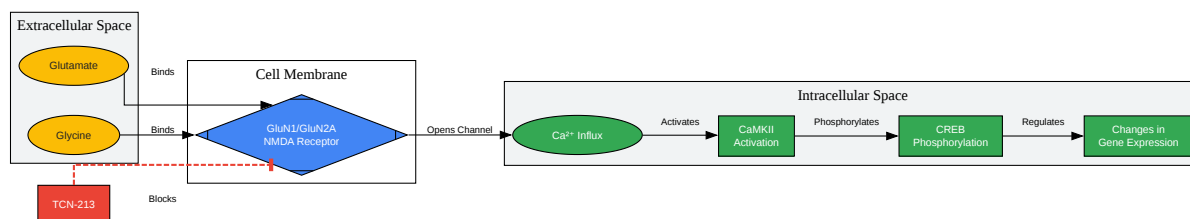
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Caption: TCN-213 inhibits the GluN1/GluN2A NMDA receptor signaling pathway.

Experimental Workflow

Start

↓

Calculate Mass of TCN-213

↓

Weigh TCN-213 Powder

↓

Dissolve in DMSO

↓

Vortex/Sonicate Until Dissolved

↓

Aliquot into Single-Use Tubes

↓

Store at -20°C

↓

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Caption: Workflow for preparing TCN-213 stock solution in DMSO.

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